

GLUT1-IN-2: Application Notes and Protocols for Cancer Research

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Compound of Interest

Compound Name: *GLUT1-IN-2*

Cat. No.: *B2755153*

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Introduction

GLUT1-IN-2, also identified as compound 17, is a synthetic small molecule inhibitor of the glucose transporter 1 (GLUT1). As a derivative of Cytochalasin B, it represents a class of compounds investigated for their potential in cancer therapy. The overexpression of GLUT1 is a well-established hallmark of many cancer types, facilitating the increased glucose uptake required to fuel rapid cell proliferation and survival through aerobic glycolysis, a phenomenon known as the Warburg effect. By competitively inhibiting GLUT1, **GLUT1-IN-2** presents a targeted approach to disrupt cancer cell metabolism, leading to energy depletion and potentially cell death. These application notes provide a summary of the available data on **GLUT1-IN-2** in cancer research models and protocols for its use.

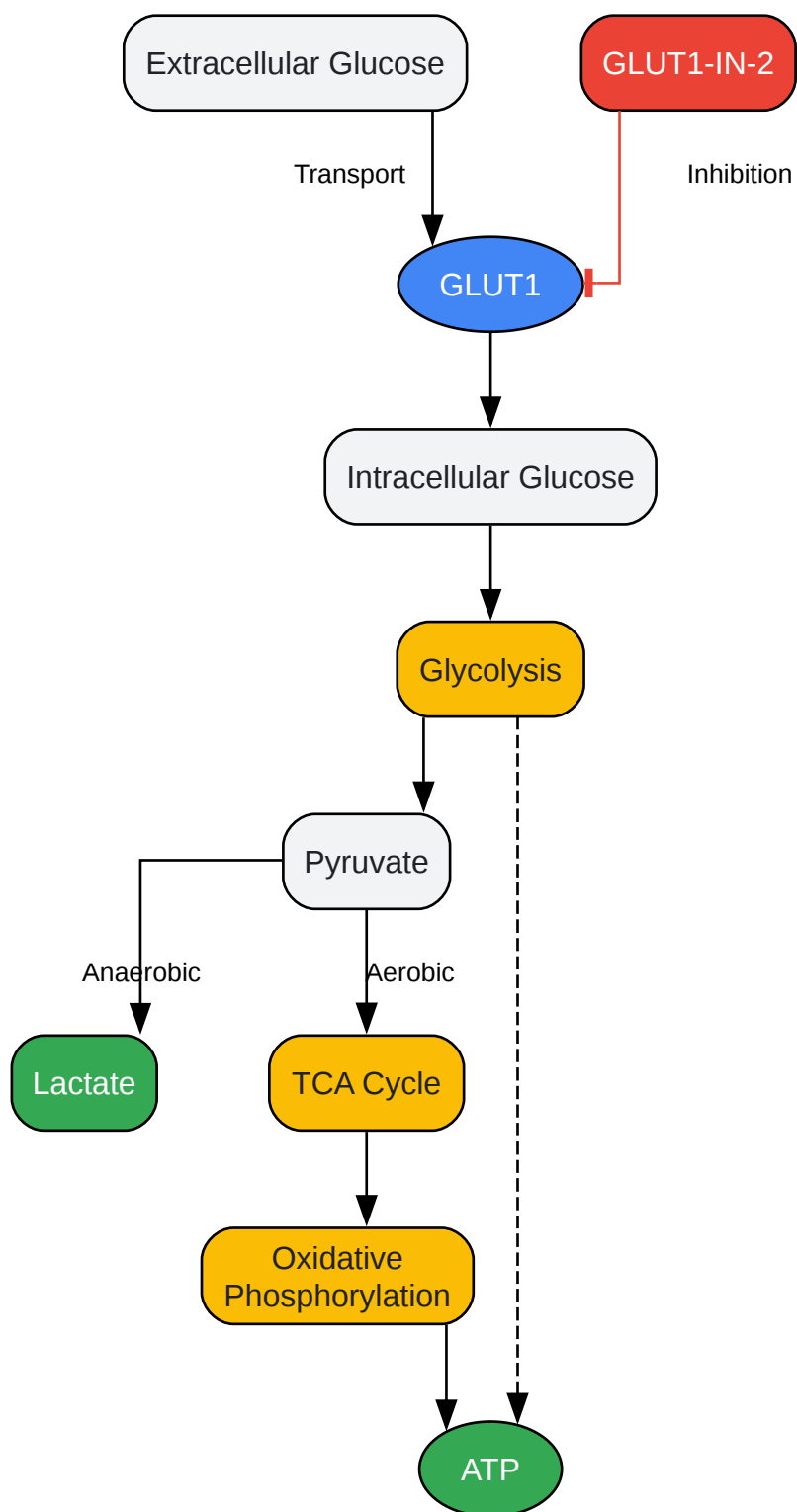
Mechanism of Action

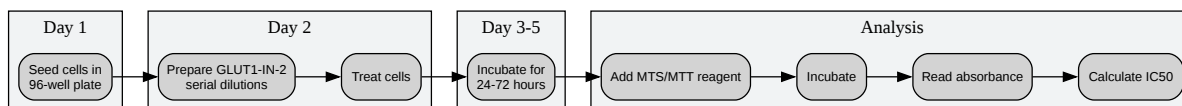
GLUT1-IN-2 functions as a competitive inhibitor of GLUT1, binding to the transporter and blocking the uptake of glucose into the cell. This disruption of glucose import leads to a cascade of metabolic consequences within the cancer cell, primarily a reduction in the intracellular pool of glucose available for glycolysis. The downstream effects include a

decrease in the production of ATP, the cell's primary energy currency, and a reduction in the synthesis of lactate, a key byproduct of aerobic glycolysis. By targeting this fundamental metabolic pathway, **GLUT1-IN-2** exploits the dependency of cancer cells on glucose for their survival and growth.

Signaling and Metabolic Pathways

The primary signaling pathway affected by **GLUT1-IN-2** is the central axis of cancer cell metabolism. By inhibiting glucose uptake, it directly impacts glycolysis and downstream metabolic processes.





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